

# Disperse Blue 165:1 chemical structure and synthesis

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An In-depth Technical Guide to C.I. Disperse Blue 165:1

#### Introduction

C.I. **Disperse Blue 165:1** is a monoazo disperse dye known for its dark blue, bright hue.[1][2] It is utilized in the textile industry for dyeing synthetic fibers, such as polyester, nylon, and acrylic, due to its excellent colorfastness.[1] It also finds application as a colorant in the plastics and printing industries.[1] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and experimental protocols.

#### **Chemical Structure and Identity**

**Disperse Blue 165:1** is chemically identified as N-(2-(2-(2-cyano-4,6-dinitrophenyl)diazenyl)-5-(diethylamino)phenyl)acetamide.[1] It belongs to the single azo class of dyes.[2]

Chemical Structure:

## **Physicochemical Properties**

A summary of the key physicochemical properties of C.I. **Disperse Blue 165:1** is presented in the table below.



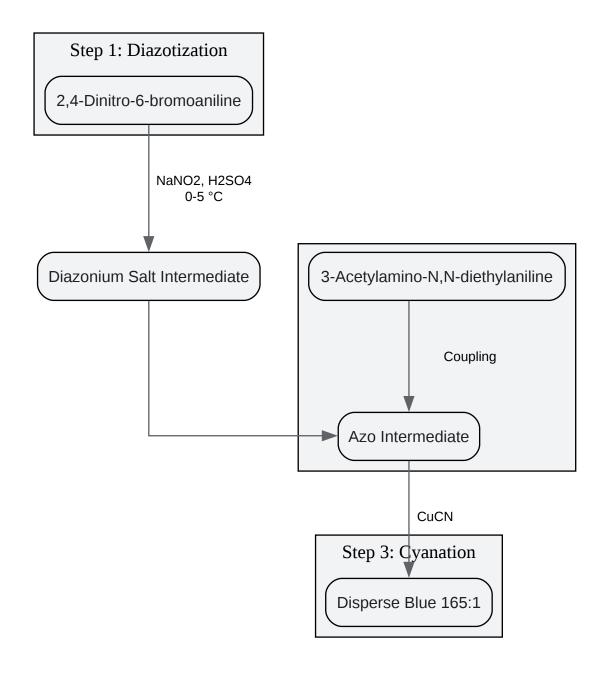
Property	Value	Reference(s)
CAS Number	86836-00-2	[1][2][3]
Molecular Formula	C19H19N7O5	[1][3][4]
Molecular Weight	425.398 g/mol	[1][3][5]
Appearance	Dark blue powder	[1][2]
Boiling Point	698.9 °C at 760 mmHg	[1]
Density	1.37 g/cm <sup>3</sup>	[1]
Flash Point	376.5 °C	[1]

# **Synthesis of Disperse Blue 165:1**

The synthesis of **Disperse Blue 165:1** is a multi-step process that involves diazotization, an azo coupling reaction, and a subsequent cyanation step.[2][3]

### **Synthesis Workflow**





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Caption: Synthesis workflow for C.I. Disperse Blue 165:1.

#### **Experimental Protocols**

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows, based on the known reaction pathway.

## Protocol 1: Diazotization of 2,4-Dinitro-6-bromoaniline



- Preparation: In a suitable reaction vessel, suspend one molar equivalent of 2,4-Dinitro-6bromoaniline in a mixture of concentrated sulfuric acid and acetic acid.
- Cooling: Cool the suspension to 0-5 °C in an ice-salt bath with continuous stirring. It is critical to maintain this temperature range to prevent the decomposition of the diazonium salt.
- Nitrite Addition: In a separate beaker, prepare a solution of sodium nitrite (NaNO<sub>2</sub>) in cold water.
- Reaction: Slowly add the sodium nitrite solution dropwise to the cooled amine suspension while maintaining vigorous stirring and ensuring the temperature does not exceed 5 °C.
- Completion: After the addition is complete, continue to stir the mixture for an additional 20-30
  minutes to ensure the diazotization reaction is complete. The resulting solution contains the
  diazonium salt.

#### **Protocol 2: Azo Coupling**

- Coupling Solution: In a separate vessel, dissolve one molar equivalent of the coupling agent,
   3-Acetylamino-N,N-diethylaniline, in an appropriate solvent.
- Cooling: Cool the solution of the coupling component to 0-5 °C in an ice bath.
- Reaction: Slowly add the freshly prepared diazonium salt solution from Protocol 1 to the cooled coupling component solution with constant and efficient stirring. An intensely colored precipitate should form.
- Completion: Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure the coupling reaction is complete.
- Isolation: Isolate the resulting azo intermediate by vacuum filtration, washing it thoroughly with cold water to remove any unreacted starting materials and salts.

#### **Protocol 3: Cyanation**

Reaction Mixture: The intermediate azo compound is then subjected to a cyanation reaction.
 This is typically achieved by heating the intermediate with a cyanide source, such as cuprous cyanide, in a suitable solvent like dimethylformamide (DMF).



Isolation and Purification: After the reaction is complete, the final product, **Disperse Blue** 165:1, is isolated by filtration. The crude product is then washed, ground, and dried to obtain the final dye.

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